

Experimental workflow for isolating 11-O-Methylpseurotin A from fungal fermentation

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Compound of Interest

Compound Name: 11-O-Methylpseurotin A

Cat. No.: B15585995

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Application Note: Isolating 11-O-Methylpseurotin A from Fungal Fermentation

For Researchers, Scientists, and Drug Development Professionals

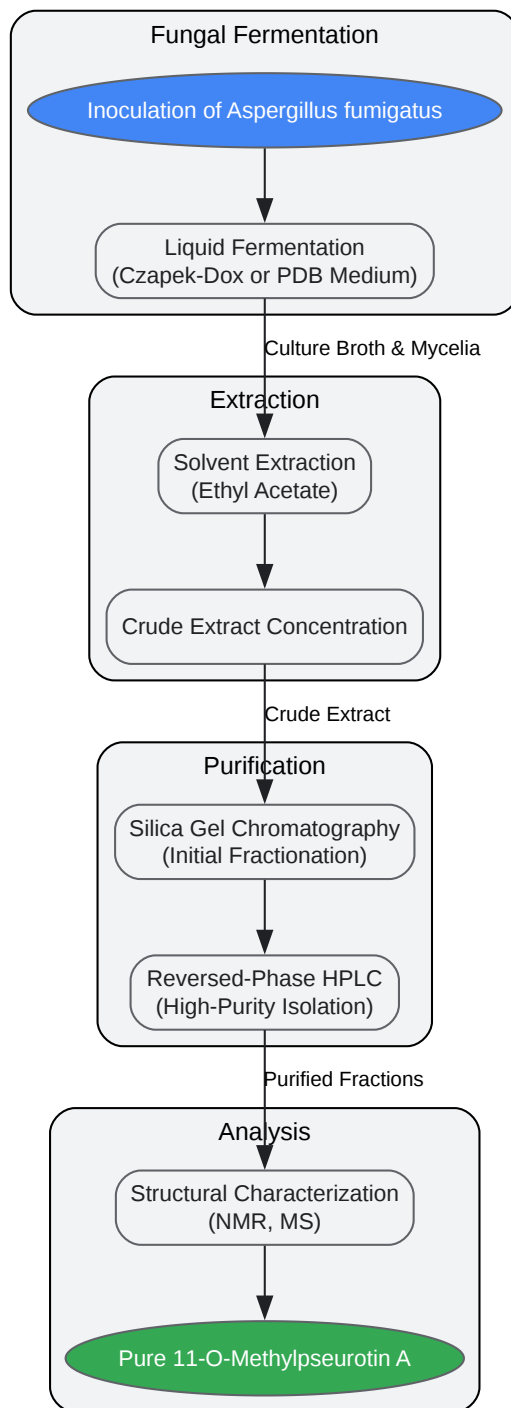
Introduction

11-O-Methylpseurotin A is a fungal secondary metabolite belonging to the pseurotin family of natural products, which are known for their diverse and potent biological activities. Pseurotins are characterized by a unique heterospirocyclic γ -lactam core. As a derivative of the more commonly studied Pseurotin A, **11-O-Methylpseurotin A** is of significant interest for its potential applications in drug discovery and development. This document provides a detailed experimental workflow for the isolation and purification of **11-O-Methylpseurotin A** from fungal fermentation cultures, specifically using *Aspergillus fumigatus*.

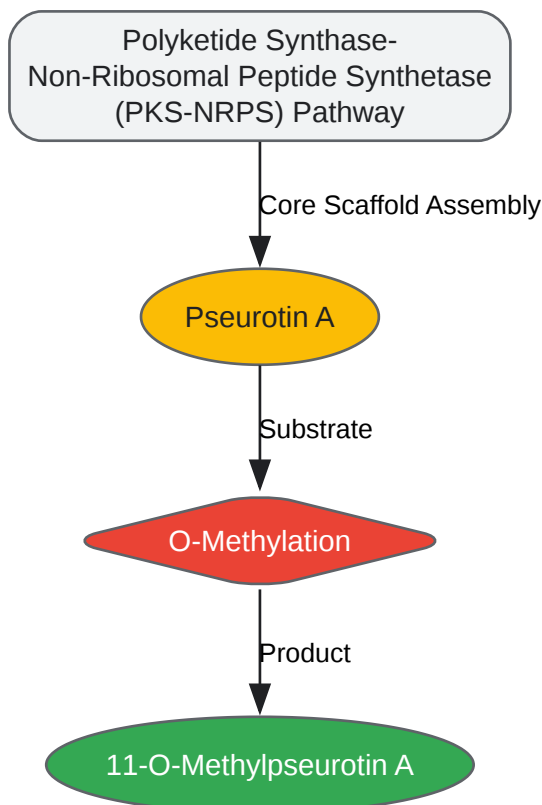
Overview of the Isolation Workflow

The isolation of **11-O-Methylpseurotin A** from fungal fermentation involves a multi-step process that begins with the cultivation of the producing fungal strain, followed by extraction of the active metabolite from the culture broth and mycelia. The crude extract is then subjected to a series of chromatographic separations to purify the target compound. The overall workflow is depicted in the diagram below.

Experimental Workflow for 11-O-Methylpseurotin A Isolation



Proposed Biosynthesis of 11-O-Methylpseurotin A



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